Protocol for the synthesis of 2-azidocyclohexanone from cyclohexanone

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Compound of Interest

Compound Name:	*2-Azidocyclohexanone*
Cat. No.:	*B8612779*

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Application Note: Protocol for the Synthesis of 2-Azidocyclohexanone

-Azidation via Iodine/Sodium Azide Author: Senior Application Scientist, Chemical Development Group

Part 1: Executive Summary & Safety Directive

Abstract

This application note details the protocol for the regioselective synthesis of **2-azidocyclohexanone** from cyclohexanone. Unlike classical methods requiring the isolation of lachrymatory

-haloketones, this protocol utilizes a direct oxidative azidation strategy using molecular iodine (

) and sodium azide (

) in dimethyl sulfoxide (DMSO). This "one-pot" approach minimizes operator exposure to toxic intermediates and streamlines the workflow for generating scaffolds used in "Click" chemistry (triazoles) and pharmaceutical heterocycles (oxazoles).

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Critical Safety Profile (Read Before Execution)

DANGER: EXPLOSION AND TOXICITY HAZARD

- Azide Instability: Organic azides with a Carbon-to-Nitrogen ratio (

) < 3 are generally considered explosive. **2-Azidocyclohexanone** (

) has a ratio of 2:1. It is thermally unstable.

  - Strict Prohibition:NEVER distill **2-azidocyclohexanone**. It must be purified via column chromatography or used crude in solution. Distillation has resulted in documented detonations.

- Hydrazoic Acid (

  ): Acidification of sodium azide solutions releases

  , a highly toxic and explosive gas.

  - Control: Maintain reaction pH > 7. Quench only with basic/neutral oxidizing solutions (e.g., Sodium Thiosulfate).

  - Waste: Azide waste must never be poured into drains containing heavy metals (Pb, Cu), as this forms highly sensitive metal azides.

- DMSO Hazards: DMSO penetrates skin rapidly, carrying dissolved toxins (azides/iodine) directly into the bloodstream. Double-gloving (Nitrile/Laminate) is mandatory.

Part 2: Mechanistic Theory

The reaction proceeds via an in situ iodination-substitution sequence.[1] DMSO acts not only as a solvent but as a promoter for the ionic pathway.

- Enolization: Cyclohexanone exists in equilibrium with its enol form.

- Iodination: Electrophilic attack by

  on the enol generates the

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-iodocyclohexanone intermediate and HI.

- Substitution: The iodide is a good leaving group. The azide anion (

  ), being a strong nucleophile, performs an

  displacement on the

  -carbon.

- Role of DMSO: Solvates the cation (

  ), leaving the azide anion "naked" and highly reactive, while also sequestering generated HI to prevent side reactions.

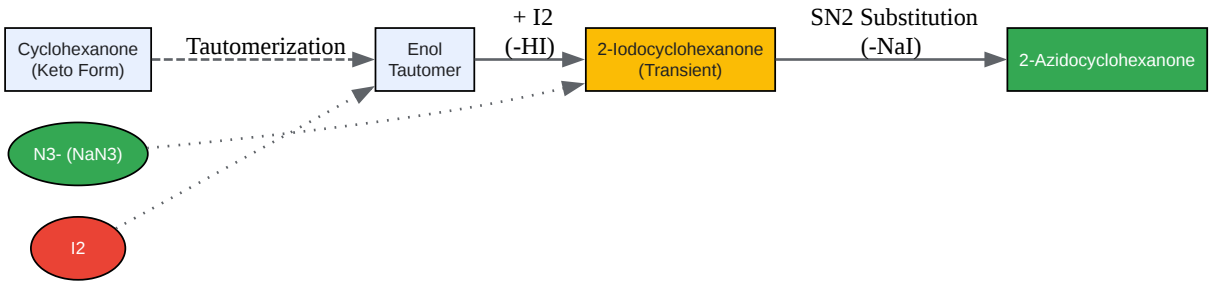

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Figure 1: Mechanistic pathway for the oxidative

-azidation of cyclohexanone.

Part 3: Experimental Protocol

Materials & Reagents[2][3][4]

Reagent	MW (g/mol)	Equiv.[2][3]	Amount	Role
Cyclohexanone	98.15	1.0	981 mg (10 mmol)	Substrate
Sodium Azide ( )	65.01	1.5	975 mg (15 mmol)	Nucleophile
Iodine ( )	253.81	0.6	1.52 g (6 mmol)	Oxidant/Electrophile
DMSO	-	Solvent	10 mL	Solvent
Sodium Thiosulfate (sat.)	-	Quench	20 mL	Iodine Scavenger
Diethyl Ether	-	Extract	3 x 30 mL	Extraction Solvent

Note: The stoichiometry of Iodine is sub-stoichiometric (0.5-0.6 eq) in some variations, but 1.0-1.2 eq ensures full conversion if the ketone is inexpensive. Here we use a catalytic iodine cycle regenerated by DMSO or simply consume stoichiometric iodine for robustness.

Step-by-Step Workflow

Step 1: Reaction Setup

- Equip a 50 mL round-bottom flask with a magnetic stir bar.
- Safety Check: Ensure the fume hood sash is at the lowest working position.
- Charge the flask with Sodium Azide (975 mg) and DMSO (10 mL). Stir until partially dissolved.
- Add Cyclohexanone (981 mg) to the mixture.
- Add Iodine (1.52 g) in one portion. The solution will turn dark brown immediately.

Step 2: Reaction Phase

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- Stir the reaction mixture at Room Temperature (25°C).
- Time: Monitor the reaction for 2–4 hours.
- Process Control: Check progress via TLC (Solvent: 10% Ethyl Acetate in Hexane).
  - Stain: Anisaldehyde or Phosphomolybdic Acid (PMA). Azides are not UV active but the ketone moiety is weak; iodine vapor stain is effective.
  - Endpoint: Disappearance of cyclohexanone (

) and appearance of a new spot (

).

Step 3: Quenching & Workup

- Once complete, cool the mixture to 0°C in an ice bath.
- Slowly add saturated aqueous Sodium Thiosulfate (

) (20 mL).
  - Visual Cue: The dark brown iodine color should fade to a clear/pale yellow aqueous suspension.
- Transfer the mixture to a separatory funnel.
- Extract with Diethyl Ether (

) (3 x 30 mL).
  - Note: Avoid chlorinated solvents (DCM) if possible to prevent potential formation of diazidomethane in the presence of trace amine impurities, though rare. Ether is safer for azides.
- Wash the combined organic layers with cold water (2 x 20 mL) to remove residual DMSO.
- Dry the organic layer over anhydrous

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- Filter and concentrate the solvent in vacuo at Room Temperature (Do not heat the water bath > 30°C).

Step 4: Purification

- Do not distill.
- Purify the crude yellow oil via Silica Gel Column Chromatography.
  - Eluent: Gradient of Hexanes

    5% EtOAc/Hexanes.
- Collect fractions. **2-Azidocyclohexanone** is typically a pale yellow oil.
- Store at -20°C in the dark.

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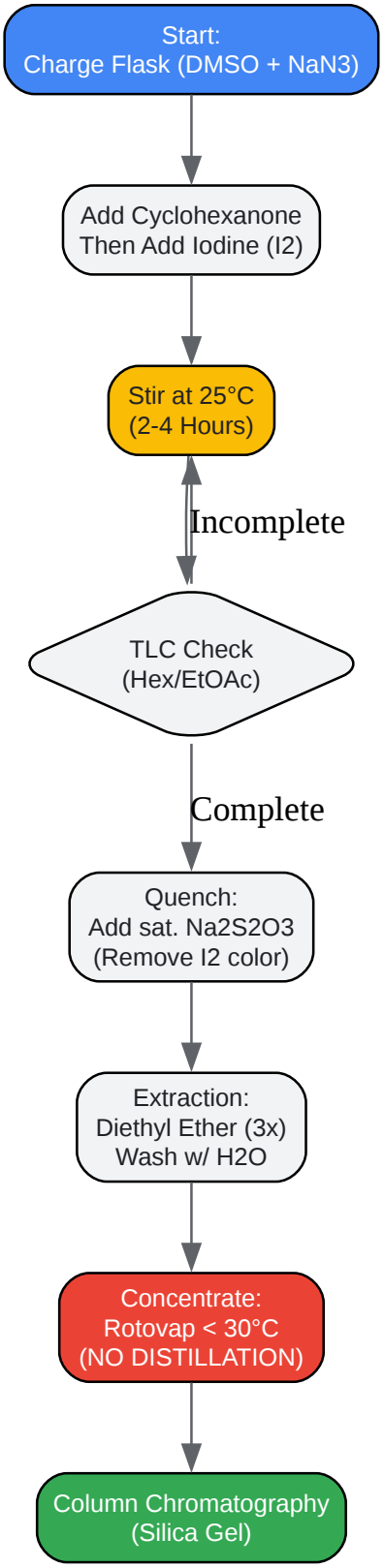

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Figure 2: Operational workflow for the synthesis and isolation.

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Part 4: Quality Control & Characterization

Expected Analytical Data

To validate the synthesis, compare your product against these standard spectral signatures.

Technique	Diagnostic Signal	Interpretation
FT-IR	2100 (Strong)	Characteristic Azide ( ) stretching vibration.
FT-IR	1715	Carbonyl ( ) stretch of cyclohexanone ring.
1H NMR	3.85 – 3.95 (m, 1H)	-proton ( ). Deshielded by azide and carbonyl.
13C NMR	~63.0 ppm	-carbon bearing the azide group.

Troubleshooting Guide

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Observation	Root Cause	Corrective Action
Low Yield	Incomplete Enolization	Ensure DMSO is dry; trace acid (or itself) usually catalyzes enolization.
Product Decomposition	Thermal instability	Keep workup and evaporation temperatures below 30°C.
Residual DMSO	Poor extraction	Increase the number of water washes during workup or use a brine wash.
Explosion/Pop	Concentration to dryness	STOP. Never concentrate azides to absolute dryness if purity is unknown. Store as solution if possible.

Part 5: References

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